

Application Notes and Protocols for Sah-sos1A tfa in Cell Culture

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Compound of Interest

Compound Name: Sah-sos1A tfa

Cat. No.: B15606200

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation of **Sah-sos1A tfa** stock solutions for use in cell culture experiments. Sah-sos1A is a potent, cell-permeable, peptide-based inhibitor of the Son of sevenless 1 (SOS1) and K-Ras interaction, effectively blocking the RAS signaling pathway.^{[1][2][3]} This makes it a valuable tool for cancer research and drug development, particularly for tumors driven by KRAS mutations.^{[1][2][3]}

Quantitative Data Summary

The following table summarizes the key quantitative information for **Sah-sos1A tfa**. It is crucial to refer to the batch-specific information provided on the product vial or the Certificate of Analysis for the most accurate data.

Parameter	Value	Source
Molecular Weight (TFA salt)	~2301.55 g/mol	AbMole BioScience
Molecular Weight (free base)	~2187.5 g/mol	MedchemExpress, Sigma-Aldrich, R&D Systems
Solubility	Soluble to 1 mg/mL in water	R&D Systems
EC50 (KRAS binding)	106-175 nM for wild-type and various KRAS mutants	MedchemExpress, AbMole BioScience
IC50 (Cell Viability)	5-15 μ M in various cancer cell lines	MedchemExpress, AbMole BioScience
Effective Concentration in Cells	0.625-40 μ M	MedchemExpress, AbMole BioScience
Storage of Lyophilized Powder	Store at -20°C, protect from light	AbMole BioScience
Storage of Stock Solution	-80°C for up to 6 months; -20°C for up to 1 month	MedchemExpress

Experimental Protocols

Preparation of a 10 mM Sah-sos1A tfa Stock Solution

This protocol describes the preparation of a 10 mM stock solution, a concentration cited for in vivo experiments and a convenient starting point for dilutions for cell culture.^{[1][4]}

Materials:

- **Sah-sos1A tfa** (lyophilized powder)
- Sterile, nuclease-free water
- Sterile microcentrifuge tubes
- Calibrated micropipettes and sterile filter tips

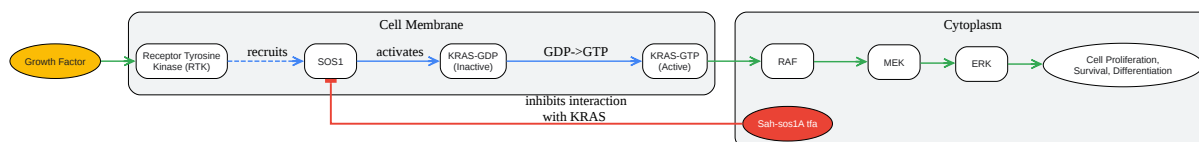
Procedure:

- Determine the Mass: Refer to the Certificate of Analysis for the exact molecular weight of your batch of **Sah-sos1A tfa**. For this example, we will use a molecular weight of 2301.55 g/mol . To prepare 1 mL of a 10 mM stock solution, you will need:
 - $\text{Mass (mg)} = 10 \text{ mmol/L} * 1 \text{ mL} * (1 \text{ L} / 1000 \text{ mL}) * 2301.55 \text{ g/mol} * (1000 \text{ mg} / 1 \text{ g}) = 2.30 \text{ mg}$
- Reconstitution:
 - Briefly centrifuge the vial of lyophilized **Sah-sos1A tfa** to ensure all the powder is at the bottom.
 - Aseptically add the calculated volume of sterile water to the vial to achieve a 10 mM concentration. For example, add 100 μL of sterile water to 2.30 mg of **Sah-sos1A tfa**.
 - Gently vortex or pipette up and down to ensure the peptide is completely dissolved.
- Sterilization (Optional but Recommended):
 - If using the stock solution for cell culture, it is advisable to sterilize it by filtering through a 0.22 μm sterile filter into a new sterile tube.[5]
- Aliquoting and Storage:
 - Aliquot the stock solution into smaller, single-use volumes (e.g., 10-20 μL) in sterile microcentrifuge tubes. This prevents repeated freeze-thaw cycles which can degrade the peptide.[5]
 - Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for shorter-term storage (up to 1 month).[5] Ensure the tubes are tightly sealed and protected from light.[5]

Visualizations

Signaling Pathway of Sah-sos1A Action

The following diagram illustrates the mechanism of action of Sah-sos1A. It inhibits the interaction between SOS1 and KRAS, thereby preventing the exchange of GDP for GTP on KRAS. This leads to the downregulation of the downstream MAPK signaling pathway.[1][2][3]

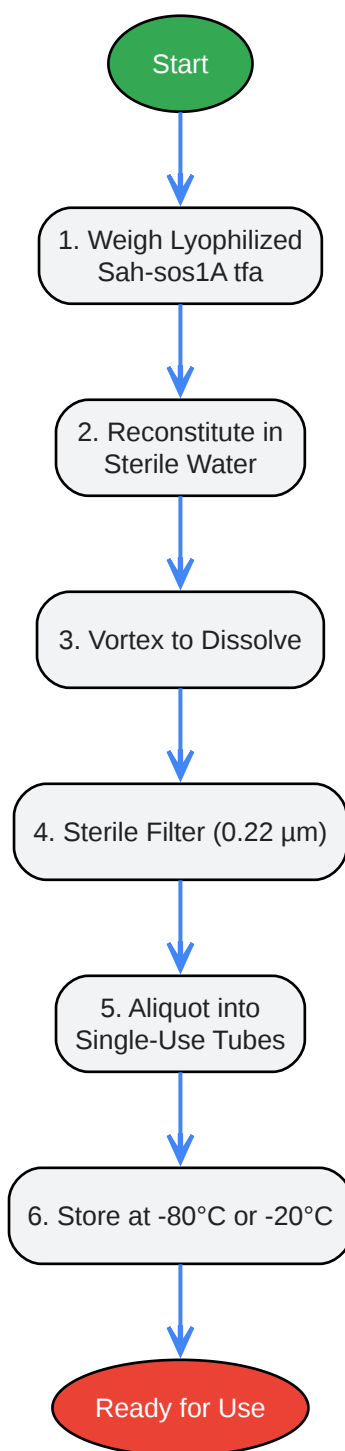


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Caption: Mechanism of Sah-sos1A in the KRAS signaling pathway.

Experimental Workflow for Stock Solution Preparation

This diagram outlines the key steps for preparing a sterile stock solution of **Sah-sos1A tfa** for use in cell culture experiments.



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Caption: Workflow for preparing **Sah-sos1A tfa** stock solution.

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